

Agroastragaloside I: A Technical Guide to its Pharmacological Effects and Therapeutic Potential

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Compound of Interest

Compound Name: *Agroastragaloside I*

Cat. No.: *B1494965*

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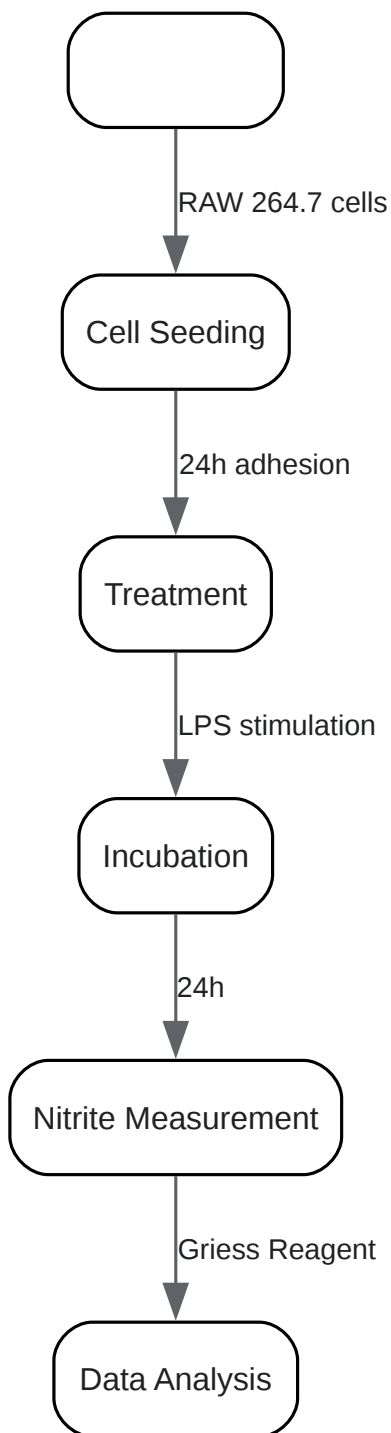
Introduction

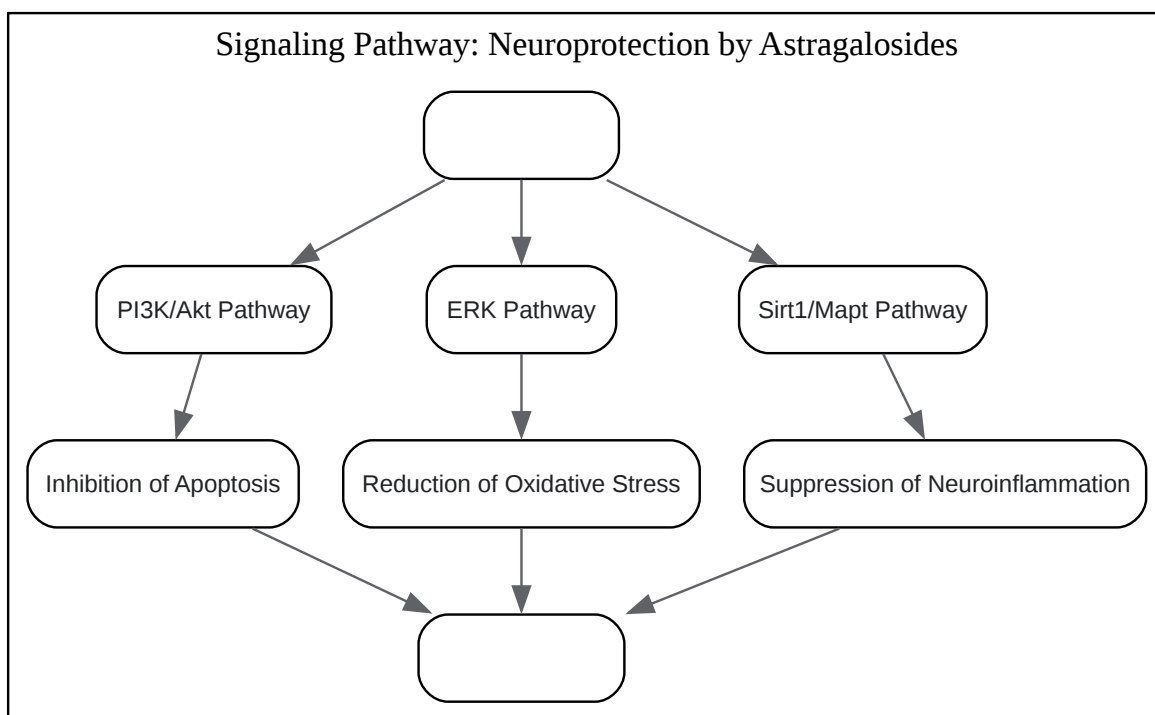
Agroastragaloside I is a cycloartane-type triterpenoid saponin isolated from the roots of *Astragalus* species, such as *Astragalus membranaceus* and *Astragalus mongholicus*.^[1] It is one of several structurally related saponins, collectively known as astragalosides, which are considered to be the principal active components responsible for the therapeutic properties of this traditional medicinal herb.^[2] While much of the research has focused on the more abundant Astragaloside IV, **Agroastragaloside I** is also a subject of scientific investigation for its potential pharmacological activities. This technical guide provides a comprehensive overview of the current understanding of the pharmacological effects and potential therapeutic uses of **Agroastragaloside I**, with a focus on its mechanisms of action, supported by available experimental data. Due to the limited specific research on **Agroastragaloside I**, data from studies on closely related astragalosides, particularly Astragaloside IV, are included for comparative and contextual purposes, with the specific compound under investigation clearly indicated.

Agroastragaloside I is structurally distinct from other astragalosides, which contributes to its unique bioactivity. The chemical structure of **Agroastragaloside I** is presented below.

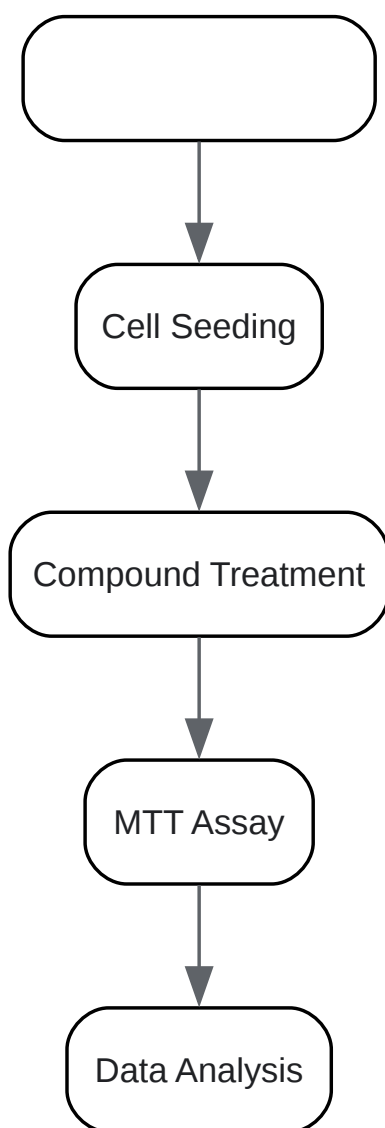
Chemical Structure of **Agroastragaloside I**

Experimental Workflow: NO Inhibition Assay





Experimental Workflow: Anti-Cancer Proliferation Assay



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References

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- 2. A Comparative Study on Inhibition of Total Astragalus Saponins and Astragaloside IV on TNFR1-Mediated Signaling Pathways in Arterial Endothelial Cells - PMC
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